

Application Notes and Protocols for PGMI-004A

Stock Solution Preparation

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Compound of Interest

Compound Name: PGMI-004A

Cat. No.: B610073

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Introduction

PGMI-004A is a potent and specific small molecule inhibitor of phosphoglycerate mutase 1 (PGAM1), a key enzyme in the glycolytic pathway.^{[1][2]} Inhibition of PGAM1 by **PGMI-004A** leads to the accumulation of 3-phosphoglycerate (3-PG) and a reduction in 2-phosphoglycerate (2-PG).^{[2][3][4]} This metabolic disruption has been shown to decrease glycolysis, inhibit the pentose phosphate pathway (PPP) flux, and reduce biosynthesis of essential macromolecules, ultimately leading to attenuated cancer cell proliferation and tumor growth.^{[3][4][5][6]} These characteristics make **PGMI-004A** a valuable tool for research in cancer metabolism and drug development.

This document provides a detailed protocol for the preparation of a stock solution of **PGMI-004A** using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol will ensure the accurate and safe preparation of this inhibitor for use in various in vitro and in vivo experimental settings.

Quantitative Data Summary

The following table summarizes the key quantitative information for **PGMI-004A**.

Property	Value	Source
Molecular Weight	463.38 g/mol	[1]
IC ₅₀ (PGAM1)	13.1 μM	[1] [3] [7]
K _i (PGAM1)	3.91 ± 2.50 μM	[1] [2]
K _d (PGMI-004A-PGAM1)	7.2 ± 0.7 μM	[1] [3]
Solubility in DMSO	≥ 50 mg/mL (107.90 mM)	[1]

Materials and Equipment

Materials:

- PGMI-004A powder (Cat. No.: HY-101143 or equivalent)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes or vials
- Pipette tips

Equipment:

- Calibrated micropipettes
- Vortex mixer
- Analytical balance
- Fume hood
- Personal Protective Equipment (PPE): lab coat, safety goggles, and chemical-resistant gloves (e.g., butyl rubber or neoprene)[\[8\]](#)

Experimental Protocol: Preparing a 10 mM PGMI-004A Stock Solution

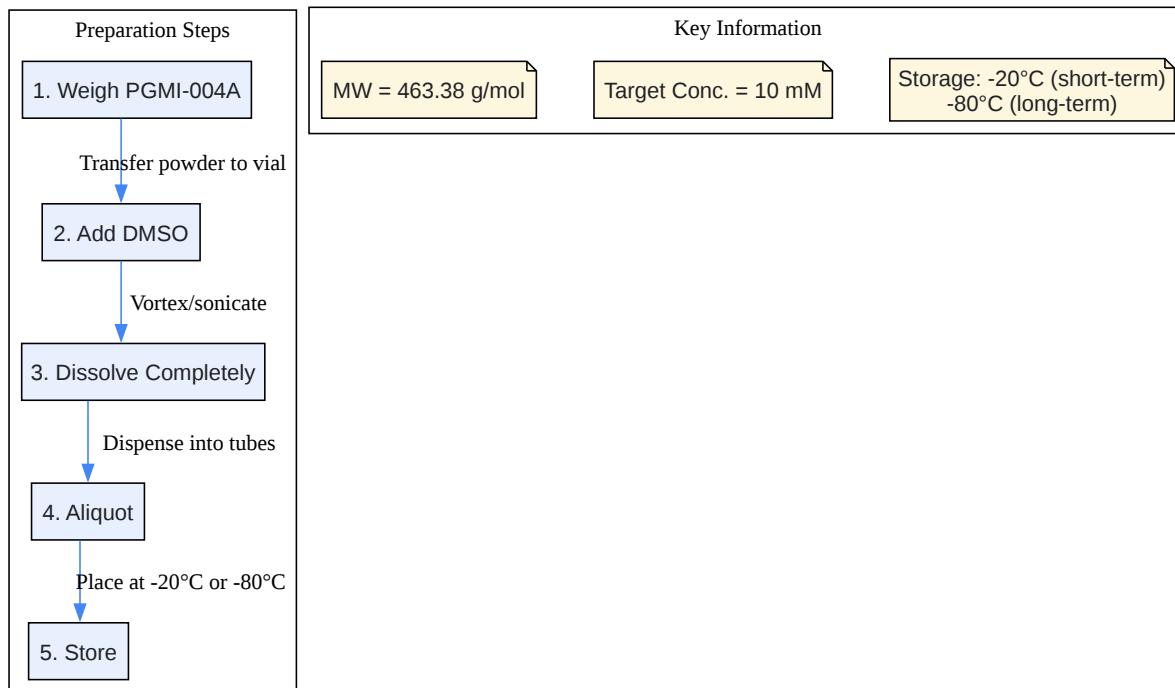
This protocol describes the preparation of a 10 mM stock solution of **PGMI-004A** in DMSO.

This concentration is suitable for subsequent dilutions for most cell-based assays.

4.1. Safety Precautions:

- Work in a well-ventilated fume hood to minimize inhalation of DMSO vapors.[8][9]
- Wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves. [8][9] DMSO is readily absorbed through the skin and can carry dissolved substances with it. [8]
- Consult the Safety Data Sheet (SDS) for **PGMI-004A** and DMSO before handling.[10]

4.2. Preparation Workflow:



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Caption: Workflow for preparing **PGMI-004A** stock solution.

4.3. Step-by-Step Procedure:

- Calculate the required mass of **PGMI-004A**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)

- Mass (mg) = 10 mmol/L x 0.001 L x 463.38 g/mol x 1000 mg/g = 4.63 mg
- Weighing **PGMI-004A**:
 - Tare a sterile, amber or opaque microcentrifuge tube on an analytical balance.
 - Carefully weigh out 4.63 mg of **PGMI-004A** powder and transfer it to the tared tube.
- Adding DMSO:
 - In a fume hood, carefully add 1 mL of anhydrous DMSO to the tube containing the **PGMI-004A** powder.
- Dissolution:
 - Tightly cap the tube.
 - Vortex the solution until the **PGMI-004A** powder is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution if necessary.^[7] Visually inspect the solution to ensure there are no solid particles remaining.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile, amber or opaque microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - For short-term storage (up to 1 month), store the aliquots at -20°C.^[1]
 - For long-term storage (up to 6 months), store the aliquots at -80°C.^[1]

Signaling Pathway Diagram

The following diagram illustrates the mechanism of action of **PGMI-004A** in the context of cellular metabolism.

Caption: **PGMI-004A** inhibits PGAM1, altering key metabolic pathways.

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